

Comprehensive Guide to the Proper Disposal of NSC 13138

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Compound of Interest

Compound Name: NSC 13138

Cat. No.: B181761

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This document provides essential safety and logistical information for the proper handling and disposal of **NSC 13138** (also known as Cinchoninic acid or 4-Carboxyquinoline). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

Chemical and Safety Data

NSC 13138 is an endogenous metabolite. As with any laboratory chemical, it is crucial to be aware of its properties and potential hazards before handling.

Table 1: Chemical and Physical Properties of **NSC 13138**

Property	Value
CAS Number	486-74-8
Molecular Formula	C ₁₀ H ₇ NO ₂
Molecular Weight	173.17 g/mol
Appearance	Solid
Storage Temperature	4°C

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard Category	Description	Recommended Personal Protective Equipment (PPE)
Skin Irritation	Causes skin irritation.	Chemical-resistant gloves (e.g., nitrile), lab coat.
Eye Irritation	Causes serious eye irritation.	Safety glasses with side shields or goggles.
Respiratory Irritation	May cause respiratory irritation.	Use in a well-ventilated area or with a fume hood.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **NSC 13138**. This process is designed to minimize risk to personnel and the environment.

Experimental Protocol: Disposal of Solid **NSC 13138** Waste

- Step 1: Segregation and Collection
 - Collect waste **NSC 13138** in a designated, properly labeled, and sealed container.
 - Do not mix with other chemical waste unless compatibility has been confirmed.
 - The container should be made of a material compatible with acidic compounds.
- Step 2: Labeling
 - Clearly label the waste container with "Hazardous Waste," the chemical name ("**NSC 13138**" or "Cinchoninic acid"), and the associated hazards (e.g., "Irritant").
- Step 3: Storage
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be cool, dry, and well-ventilated, away from incompatible materials.

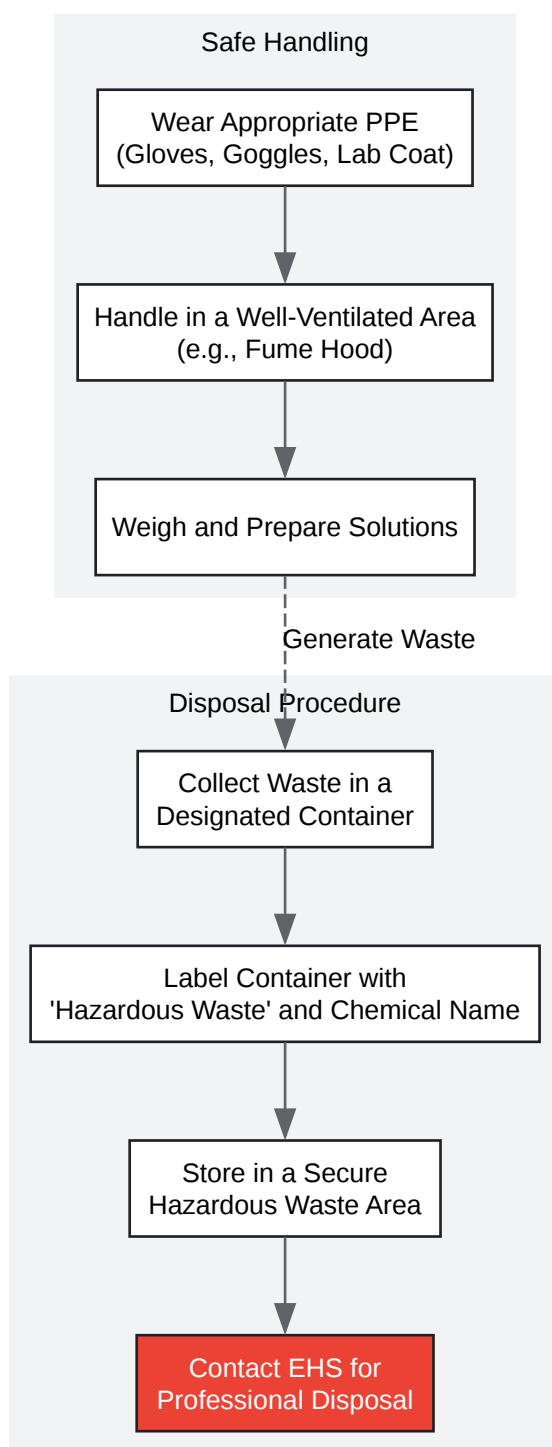
- Step 4: Arrange for Professional Disposal
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Important Considerations:

- Do not dispose of **NSC 13138** down the drain.
- In case of a spill, avoid generating dust. Carefully sweep up the solid material and place it in the designated hazardous waste container.
- Always consult your institution's specific waste disposal guidelines, as they may have additional requirements.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **NSC 13138** in a laboratory setting.



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